

# Tefluthrin-d5 molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Tefluthrin-d5**

Cat. No.: **B12423006**

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## In-Depth Technical Guide to Tefluthrin-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the deuterated pyrethroid, **Tefluthrin-d5**. It is intended to serve as a core resource for researchers and scientists utilizing this compound in analytical and drug development settings.

## Core Compound Data

**Tefluthrin-d5** is the deuterium-labeled analogue of Tefluthrin, a synthetic pyrethroid insecticide. The inclusion of five deuterium atoms makes it an ideal internal standard for quantitative analysis, particularly in mass spectrometry-based methods. Its chemical and physical properties are summarized below.

Property	Value	Citations
Molecular Formula	$C_{17}H_9D_5ClF_7O_2$	<a href="#">[1]</a>
Molecular Weight	423.76 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Accurate Mass	423.0884	<a href="#">[2]</a>
Appearance	White to off-white solid	
Storage Conditions	2-8°C Refrigerator	
Unlabeled CAS Number	79538-32-2	

# Analytical Application: Isotope Dilution Mass Spectrometry

**Tefluthrin-d5** is primarily employed as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of Tefluthrin and other related pyrethroids in various matrices. Stable isotope-labeled standards are crucial for correcting analytical variability, including matrix effects and instrument fluctuations, thereby enhancing the accuracy of results. This technique is widely applied in environmental monitoring, food safety analysis, and toxicological studies.

The fundamental principle of IDMS involves introducing a known quantity of the labeled standard (**Tefluthrin-d5**) into a sample. The labeled and unlabeled compounds are assumed to behave identically during sample extraction, cleanup, and chromatographic separation. By measuring the ratio of the native analyte to the isotopically labeled standard using a mass spectrometer, the concentration of the native analyte in the original sample can be determined with high precision.

## General Experimental Protocol: Quantification of Tefluthrin in Environmental Samples

The following is a generalized protocol for the analysis of Tefluthrin in water or soil samples using **Tefluthrin-d5** as an internal standard with Gas Chromatography-Mass Spectrometry (GC-MS). This protocol is a composite of standard methods for pyrethroid analysis.

### 1. Standard Preparation:

- Prepare a stock solution of **Tefluthrin-d5** in a high-purity solvent such as acetone or toluene at a concentration of approximately 100 µg/mL.
- Create a series of calibration standards by diluting a stock solution of unlabeled Tefluthrin and adding a constant, known amount of the **Tefluthrin-d5** internal standard solution to each.

### 2. Sample Preparation:

- Water Samples:

- To a 100 mL water sample, add a known quantity of the **Tefluthrin-d5** internal standard solution.
- Perform a liquid-liquid extraction by shaking the sample with 20 mL of toluene for approximately 15 minutes.
- Allow the layers to separate and collect the organic (toluene) layer.
- Soil/Sediment Samples:
  - To a homogenized soil sample, add the **Tefluthrin-d5** internal standard.
  - Perform a microwave-assisted or ultrasonic extraction with a suitable solvent mixture (e.g., dichloromethane:methanol).
  - Concentrate the extract and perform a cleanup step, such as solid-phase extraction (SPE), to remove interfering matrix components.

### 3. GC-MS Analysis:

- Inject an aliquot of the prepared sample extract into the GC-MS system.
- Gas Chromatography (GC) Conditions:
  - Column: A non-polar or semi-polar capillary column (e.g., DB-5ms).
  - Injector: Splitless mode at a temperature of ~250°C.
  - Oven Program: A temperature gradient suitable for separating pyrethroids, for example, starting at 100°C, ramping to 280°C.
- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electron Impact (EI) or Negative Chemical Ionization (NCI). NCI can provide higher sensitivity for halogenated compounds like Tefluthrin.
  - Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions for both Tefluthrin and **Tefluthrin-d5** for enhanced sensitivity and specificity.

#### 4. Data Analysis:

- Integrate the peak areas for the selected ions of both unlabeled Tefluthrin and **Tefluthrin-d5**.
- Calculate the response ratio (Area of analyte / Area of internal standard).
- Construct a calibration curve by plotting the response ratio against the concentration of the unlabeled Tefluthrin in the calibration standards.
- Determine the concentration of Tefluthrin in the unknown samples by interpolating their response ratios from the calibration curve.

## Visualized Experimental Workflow

The following diagram illustrates the typical workflow for quantitative analysis using a stable isotope-labeled internal standard.

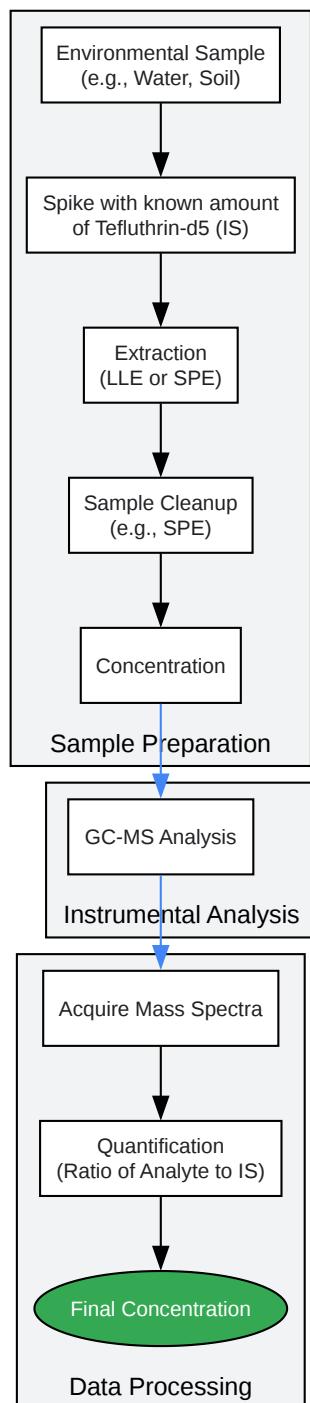


Figure 1: Analytical Workflow using Tefluthrin-d5

[Click to download full resolution via product page](#)Figure 1: Analytical Workflow using **Tefluthrin-d5**

# Signaling Pathways and Biological Activity

It is critical for researchers to understand that **Tefluthrin-d5** is synthesized for use as an analytical standard and is not intended for studies of biological activity or signaling pathways. While its unlabeled counterpart, Tefluthrin, acts as a potent neurotoxin by modulating sodium channels in insects, the purpose of the deuterated form is to serve as a chemically identical, but mass-distinguishable, tracer for quantification. Therefore, literature on the signaling pathways of **Tefluthrin-d5** is not applicable. Research concerning the biological effects should be directed at the unlabeled parent compound, Tefluthrin.

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## References

- 1. Measurement of Pyrethroid, Organophosphorus, and Carbamate Insecticides in Human Plasma using Isotope Dilution Gas Chromatography-High Resolution Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Tefluthrin-d5 molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12423006#tefluthrin-d5-molecular-weight-and-formula\]](https://www.benchchem.com/product/b12423006#tefluthrin-d5-molecular-weight-and-formula)

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